

Valeriotriate B: A Technical Guide to its Natural Source, Occurrence, and Isolation

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Compound of Interest		
Compound Name:	Valeriotriate B	
Cat. No.:	B591561	Get Quote

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Abstract

Valeriotriate B is a naturally occurring iridoid, a class of monoterpenoids known for their diverse biological activities. This technical guide provides a comprehensive overview of the natural source, occurrence, and isolation of **Valeriotriate B**. Primarily found in the roots of Valeriana jatamansi, this compound has garnered interest for its potential therapeutic properties, including moderate neuroprotective effects. This document details a representative experimental protocol for its extraction and purification and presents key quantitative data. Furthermore, it elucidates the potential neuroprotective signaling pathways modulated by iridoids from Valeriana jatamansi, offering valuable insights for researchers in natural product chemistry, pharmacology, and drug development.

Natural Source and Occurrence

Valeriotriate B is a phytochemical constituent of the plant species Valeriana jatamansi Jones (syn. Valeriana wallichii DC.), a perennial herb belonging to the Caprifoliaceae family. This plant, commonly known as Indian Valerian or Tagar, is widely distributed in the temperate regions of the Himalayas. The primary source of **Valeriotriate B** is the roots and rhizomes of the plant, where it co-occurs with a variety of other iridoids, sesquiterpenoids, and flavonoids. The concentration of these secondary metabolites can vary depending on the geographical location, season of harvest, and specific chemotype of the plant.



Physicochemical Properties

A summary of the key physicochemical properties of **Valeriotriate B** is presented in the table below.

Property	Value	Reference
Chemical Formula	C27H42O12	N/A
Molecular Weight	558.62 g/mol	N/A
CAS Number	862255-64-9	N/A
Class	Iridoid	N/A

Experimental Protocols: Isolation and Purification

The following is a detailed, representative methodology for the isolation and purification of iridoid compounds, including **Valeriotriate B**, from the roots of Valeriana jatamansi. This protocol is based on established methods for the separation of natural products from this plant species.

Plant Material and Extraction

- Collection and Preparation: The roots and rhizomes of Valeriana jatamansi are collected, airdried, and pulverized into a coarse powder.
- Extraction: The powdered plant material (e.g., 25 kg) is extracted with 95% ethanol (3 x 37 L, 24 hours each) at room temperature. The extracts are then combined and concentrated under reduced pressure to yield a crude extract.[1]
- Solvent Partitioning: The crude extract is suspended in water and sequentially partitioned with petroleum ether, ethyl acetate, and n-butanol to separate compounds based on their polarity.

Chromatographic Purification

 Silica Gel Column Chromatography: The ethyl acetate fraction, which is rich in iridoids, is subjected to silica gel column chromatography. The column is eluted with a gradient of



solvents, typically a mixture of petroleum ether and ethyl acetate of increasing polarity, to yield several sub-fractions.

- Sephadex LH-20 Chromatography: Fractions containing Valeriotriate B are further purified using a Sephadex LH-20 column with methanol as the mobile phase to remove pigments and other impurities.
- Preparative High-Performance Liquid Chromatography (HPLC): The final purification is achieved by preparative HPLC on a C18 reversed-phase column. A typical mobile phase would be a gradient of methanol and water. Fractions are collected and monitored by analytical HPLC to obtain pure Valeriotriate B.

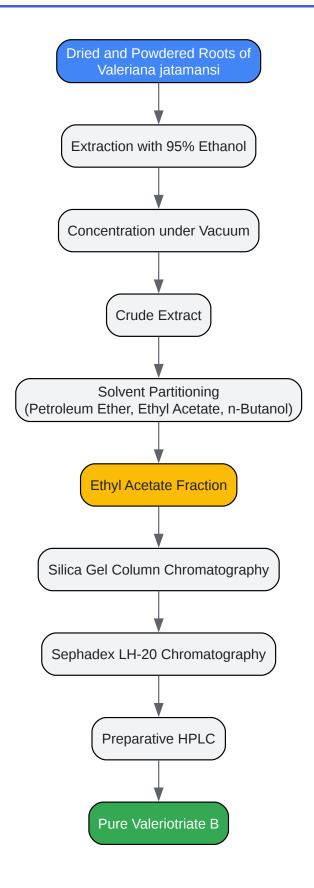
Structure Elucidation

The structure of the isolated **Valeriotriate B** is confirmed using a combination of spectroscopic techniques:

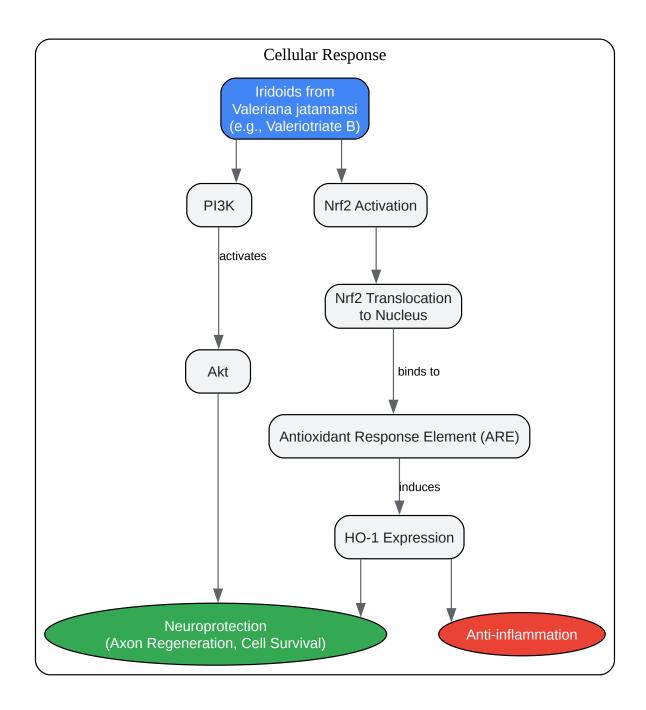
- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC) NMR experiments are conducted to elucidate the complete chemical structure and stereochemistry of the molecule.

Below is a workflow diagram illustrating the general procedure for the isolation of iridoids from Valeriana jatamansi.









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References

- 1. spandidos-publications.com [spandidos-publications.com]
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